

# Introduction: Navigating the Landscape of Halogenated Benzaldehydes

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## Compound of Interest

Compound Name: *3-Bromo-4-chloro-5-hydroxybenzaldehyde*

Cat. No.: *B8054022*

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Substituted benzaldehydes are a cornerstone of organic synthesis, serving as versatile precursors in the pharmaceutical, agrochemical, and materials science industries. The introduction of halogen atoms and hydroxyl groups onto the benzene ring significantly modulates the molecule's reactivity and biological activity. This guide provides a comprehensive technical overview of **3-Bromo-4-chloro-5-hydroxybenzaldehyde** and its closely related, more extensively documented isomer, 3-Bromo-5-chloro-4-hydroxybenzaldehyde. While direct experimental data for the former is scarce in readily available literature, the principles of synthesis and reactivity can be effectively understood through the lens of its isomers. This whitepaper will delve into the critical physicochemical properties, established synthetic protocols, and potential applications of these compounds, offering valuable insights for researchers in drug discovery and chemical synthesis.

## Core Physicochemical Properties

A precise understanding of a compound's molecular formula and weight is fundamental for all subsequent experimental work, from reaction stoichiometry to analytical characterization. While "**3-Bromo-4-chloro-5-hydroxybenzaldehyde**" is not a commonly cataloged compound, we will focus on the well-characterized isomer, 3-Bromo-5-chloro-4-hydroxybenzaldehyde.

The molecular structure of this compound features a benzene ring substituted with a bromine atom, a chlorine atom, a hydroxyl group, and a formyl (aldehyde) group.

## Molecular Formula and Weight

The elemental composition of 3-Bromo-5-chloro-4-hydroxybenzaldehyde is represented by the following molecular formula and weight:

- Molecular Formula: C7H4BrClO2 [1][2][3][4]
- Molecular Weight: 235.46 g/mol [1][4][5][6]
- Exact Mass: 233.90832 g/mol [2]

## Tabulated Physicochemical Data

For ease of reference and comparison, the key physicochemical properties of 3-Bromo-5-chloro-4-hydroxybenzaldehyde are summarized in the table below.

Property	Value	Source(s)
CAS Number	1849-76-9	[1]
Appearance	Solid	[1]
Melting Point	157-162 °C	[1]
Boiling Point (Estimated)	282.36 °C - 308 °C	[5]
Density (Estimated)	1.78 g/cm <sup>3</sup>	[5]
InChI Key	ITSXSHQWMYYQQY- UHFFFAOYSA-N	[1]
SMILES String	Oc1c(Cl)cc(C=O)cc1Br	[1]

## Synthesis of Halogenated Hydroxybenzaldehydes: A Methodological Overview

The synthesis of halogenated hydroxybenzaldehydes often involves electrophilic aromatic substitution reactions on a substituted phenol or benzaldehyde precursor. The choice of starting material and reaction conditions is crucial for achieving the desired regioselectivity.

## General Synthetic Strategy: Electrophilic Bromination

A common and effective method for the synthesis of bromo-hydroxybenzaldehydes is the direct bromination of the corresponding hydroxybenzaldehyde. The hydroxyl group is a strong activating group and an ortho-, para-director. Therefore, to achieve the desired substitution pattern, the starting material must be carefully selected.

The following is a representative protocol for the synthesis of a brominated hydroxybenzaldehyde, adapted from a method for producing 3-bromo-4-hydroxybenzaldehyde[7]. This can be conceptually applied to the synthesis of other isomers with appropriate modifications.

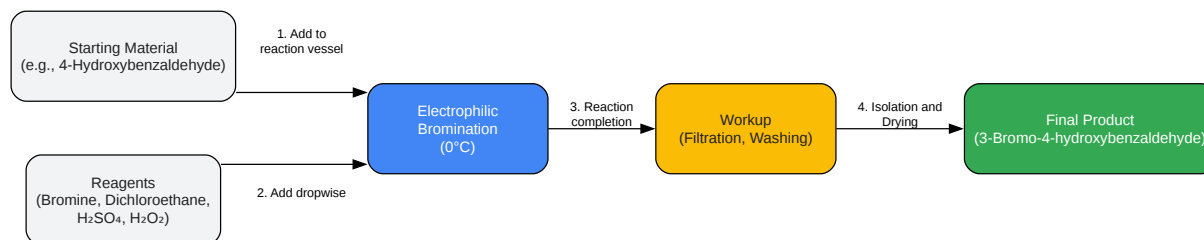
Experimental Protocol: Synthesis of 3-Bromo-4-hydroxybenzaldehyde[7]

- **Reaction Setup:** To a mixture of 12.21 g (0.1 mol) of 4-hydroxybenzaldehyde, 42 ml of dichloroethane, and 16 ml of a 25% aqueous solution of sulfuric acid, cool the reaction vessel to 0°C with constant stirring.
- **Bromination:** Over a period of 2 hours, add a solution of 8.8 g (0.055 mol) of bromine in 20 ml of dichloroethane to the reaction mixture while maintaining the temperature at 0°C.
- **Addition of Hydrogen Peroxide:** Subsequently, add 6.0 ml of 28% hydrogen peroxide (0.055 mol) to the reaction mass over 1 hour at the same temperature.
- **Reaction Completion and Isolation:** After the addition is complete, continue stirring the mixture for 2 hours at 0°C. The resulting precipitate is then filtered, washed with ice-cold water, and dried under vacuum or at 60°C to a constant weight to yield the final product.

Note: This protocol is for a specific isomer and serves as a template. The synthesis of **3-Bromo-4-chloro-5-hydroxybenzaldehyde** would require a different starting material, likely 4-chloro-3-hydroxybenzaldehyde or 4-chloro-5-hydroxybenzaldehyde, and optimization of reaction conditions.

## Visualizing the Synthesis Workflow

The following diagram illustrates the general workflow for the synthesis of a halogenated hydroxybenzaldehyde via electrophilic bromination.



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Caption: General workflow for the synthesis of a halogenated hydroxybenzaldehyde.

## Potential Applications in Research and Development

Halogenated benzaldehydes are valuable intermediates in the synthesis of a wide array of more complex molecules. Their utility stems from the reactivity of the aldehyde group and the influence of the halogen and hydroxyl substituents on the aromatic ring.

- **Pharmaceutical Synthesis:** These compounds can serve as building blocks for the synthesis of novel therapeutic agents. The halogen atoms can participate in cross-coupling reactions, while the hydroxyl and aldehyde groups provide handles for further functionalization.
- **Dyestuff and Fragrance Industries:** 3-Bromo-4-hydroxybenzaldehyde is a known intermediate in the manufacturing of dyes and pigments[8]. The specific substitution pattern on the aromatic ring is crucial for determining the final color and properties of the dye. Similarly, derivatives of these compounds can be explored for the creation of new fragrance molecules[8].

- Material Science: The unique electronic properties conferred by the halogen and hydroxyl groups make these molecules interesting candidates for the development of new organic materials, such as polymers and liquid crystals.

## Conclusion

While a comprehensive profile of **3-Bromo-4-chloro-5-hydroxybenzaldehyde** is not readily available, a detailed understanding of its close isomer, 3-Bromo-5-chloro-4-hydroxybenzaldehyde, provides a solid foundation for researchers. The molecular formula (C<sub>7</sub>H<sub>4</sub>BrClO<sub>2</sub>) and molecular weight (235.46 g/mol ) are key starting points for any synthetic or analytical endeavor. The synthetic methodologies, primarily centered around electrophilic aromatic substitution, are well-established and can be adapted for the synthesis of various isomers. The diverse potential applications in pharmaceuticals, dyes, and materials science underscore the importance of these halogenated benzaldehydes as versatile chemical intermediates.

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